

Overcoming solubility issues with 2,2-Dimethylmorpholine hydrochloride

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Compound of Interest

Compound Name: 2,2-Dimethylmorpholine
hydrochloride

Cat. No.: B189878

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Technical Support Center: 2,2-Dimethylmorpholine Hydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2,2-Dimethylmorpholine hydrochloride**. The following information is designed to address common solubility issues and provide guidance on proper handling and experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **2,2-Dimethylmorpholine hydrochloride** and what are its common applications in research?

2,2-Dimethylmorpholine hydrochloride is a heterocyclic compound. Morpholine and its derivatives are recognized as "privileged structures" in medicinal chemistry due to their favorable physicochemical and metabolic properties.^[1] They are versatile scaffolds used in the synthesis of a wide range of biologically active molecules. In drug discovery, the morpholine ring is often incorporated into compounds to improve properties such as aqueous solubility, metabolic stability, and bioavailability.^{[1][2]} Morpholine derivatives have been investigated for their potential activity in various therapeutic areas, including neuroscience, by targeting enzymes and receptors involved in neurodegenerative diseases.^[2] Specifically, they have

been incorporated into molecules targeting the PI3K/mTOR signaling pathway and various neurotransmitter receptors.[3][4]

Q2: I'm having trouble dissolving **2,2-Dimethylmorpholine hydrochloride**. What are the recommended solvents?

As a hydrochloride salt, **2,2-Dimethylmorpholine hydrochloride** is generally expected to have good solubility in aqueous solutions. For non-aqueous applications, Dimethyl Sulfoxide (DMSO) is a common choice for creating stock solutions of organic molecules.[5] Based on the general properties of similar small molecule hydrochloride salts, the following solvents are recommended for initial solubility testing.

Q3: What should I do if I observe precipitation when preparing my stock solution or diluting it into my experimental media?

Precipitation can occur for several reasons, including exceeding the solubility limit, temperature changes, or "solvent shock" when diluting a concentrated stock into a different solvent system. Refer to the troubleshooting guide below for a systematic approach to resolving precipitation issues.

Q4: How should I store **2,2-Dimethylmorpholine hydrochloride** powder and stock solutions?

For long-term storage, the solid powder form of **2,2-Dimethylmorpholine hydrochloride** should be stored at room temperature in a tightly sealed container, protected from moisture. Stock solutions, particularly in DMSO, should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.

Solubility Data

The following table provides estimated solubility data for **2,2-Dimethylmorpholine hydrochloride** in common laboratory solvents. Please note that these are approximate values and empirical testing is recommended to determine the precise solubility for your specific experimental conditions.

| Solvent | Estimated Solubility (mg/mL) | Estimated Molar Solubility (M) | Notes |
|--------------|------------------------------|--------------------------------|--|
| Water | > 50 | > 0.33 | As a hydrochloride salt, high aqueous solubility is expected. |
| DMSO | > 50 | > 0.33 | A common solvent for preparing high-concentration stock solutions. |
| Ethanol | ~10 - 20 | ~0.07 - 0.13 | Moderate solubility is anticipated. |
| PBS (pH 7.4) | > 50 | > 0.33 | Expected to be highly soluble in physiological buffers. |

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:

- **2,2-Dimethylmorpholine hydrochloride** (MW: 151.63 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

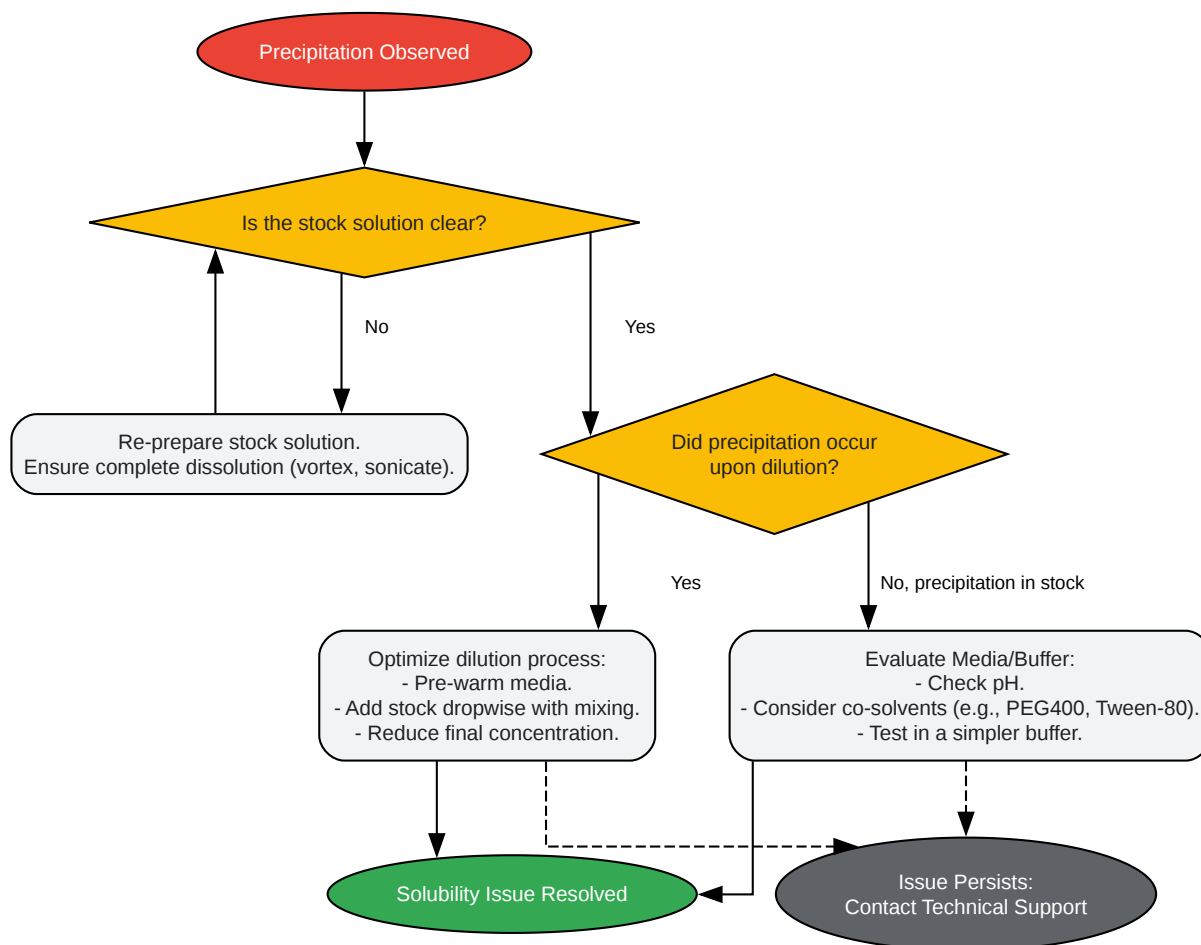
Procedure:

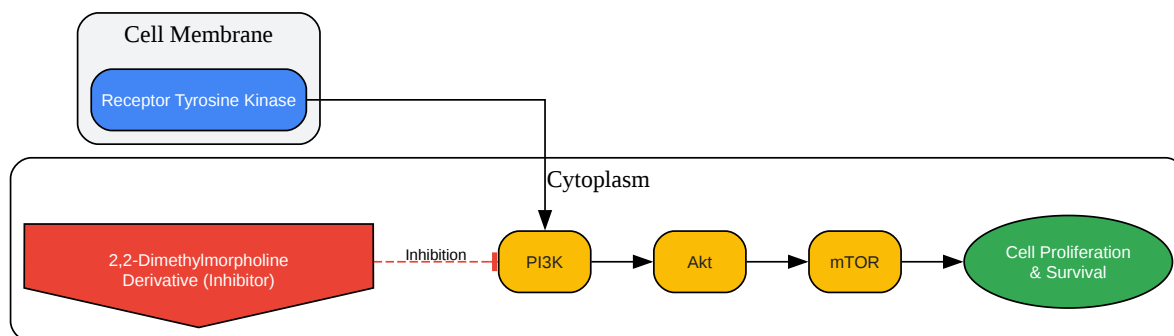
- **Weighing the Compound:** Carefully weigh out 1.52 mg of **2,2-Dimethylmorpholine hydrochloride** powder on an analytical balance.

- **Adding Solvent:** Add the weighed powder to a sterile microcentrifuge tube. Add 100 μ L of anhydrous DMSO to the tube.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to ensure complete dissolution.
- **Visual Inspection:** Visually inspect the solution to ensure there are no visible particles. If undissolved material remains, brief sonication in a water bath may be used to aid dissolution.
- **Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes and store at -20°C or -80°C .

Troubleshooting Guide

If you encounter precipitation with **2,2-Dimethylmorpholine hydrochloride**, follow this systematic troubleshooting workflow.





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